

crystal structure of Tetramethylammonium fluoride tetrahydrate

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Compound of Interest

Compound Name: *Tetramethylammonium fluoride tetrahydrate*

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An In-depth Technical Guide to the Crystal Structure of **Tetramethylammonium Fluoride Tetrahydrate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of **tetramethylammonium fluoride tetrahydrate**, $((\text{CH}_3)_4\text{NF}\cdot 4\text{H}_2\text{O})$. The information presented is compiled from crystallographic studies and is intended to be a valuable resource for researchers in fields such as materials science, chemistry, and drug development where an understanding of fluoride ion coordination and hydrogen bonding is crucial.

Crystal Structure and Properties

Tetramethylammonium fluoride tetrahydrate crystallizes in a tetragonal system with the space group $I4_1/a$.^{[1][2][3][4]} The crystal structure is characterized by a well-defined hydrogen-bonded framework composed of fluoride ions and water molecules. The tetramethylammonium cations occupy voids within this framework.^{[1][2][4]}

Crystallographic Data

The unit cell parameters for **tetramethylammonium fluoride tetrahydrate** have been determined at two different temperatures, as detailed in the table below.

Parameter	Value at 22°C	Value at -26°C
Crystal System	Tetragonal	Tetragonal
Space Group	I4 ₁ /a	I4 ₁ /a
a (Å)	10.904(7)	10.853(5)
c (Å)	8.102(5)	8.065(3)
Z	4	4
Calculated Density (ρc)	1.138 g/cm ³	Not Reported
Observed Density (ρo)	1.126 g/cm ³	Not Reported

Table 1: Crystallographic data for **tetramethylammonium fluoride tetrahydrate**.[\[1\]](#)

Molecular Arrangement and Hydrogen Bonding

The fundamental building block of the structure is a network of fluoride ions and water molecules linked by hydrogen bonds.[\[1\]](#)[\[2\]](#)[\[4\]](#) Each fluoride ion is coordinated to four water molecules, and each water molecule is coordinated to three other atoms (two oxygen and one fluorine) in a nearly trigonal planar arrangement.[\[1\]](#) The tetramethylammonium cations are situated within the cavities of this anionic water framework.[\[1\]](#)[\[2\]](#)[\[4\]](#)

The hydrogen bonding interactions are a key feature of this crystal structure. The O-H···O and O-H···F bond distances are provided in the table below.

Bond	Distance (Å)
O-(H)···O	2.732
O-(H)···F	2.630

Table 2: Hydrogen bond distances in **tetramethylammonium fluoride tetrahydrate**.[\[1\]](#)

The F⁻···H-OH distance is 2.63 Å, with a contact distance for H—F of 1.74 Å.[\[5\]](#) The N⁺···F⁻ distance is 4.03 Å, indicating that the tetramethylammonium cations do not have direct contact with the fluoride anions.[\[5\]](#)

Experimental Protocols

Crystal Growth

Crystals of **tetramethylammonium fluoride tetrahydrate** suitable for X-ray diffraction were obtained through crystallization from an aqueous solution at approximately 3°C.^[1] In a more general approach, the tetrahydrate can be prepared by reacting a dried monohydrate of tetramethylammonium fluoride with three equivalents of water, followed by crystallization.^[5]

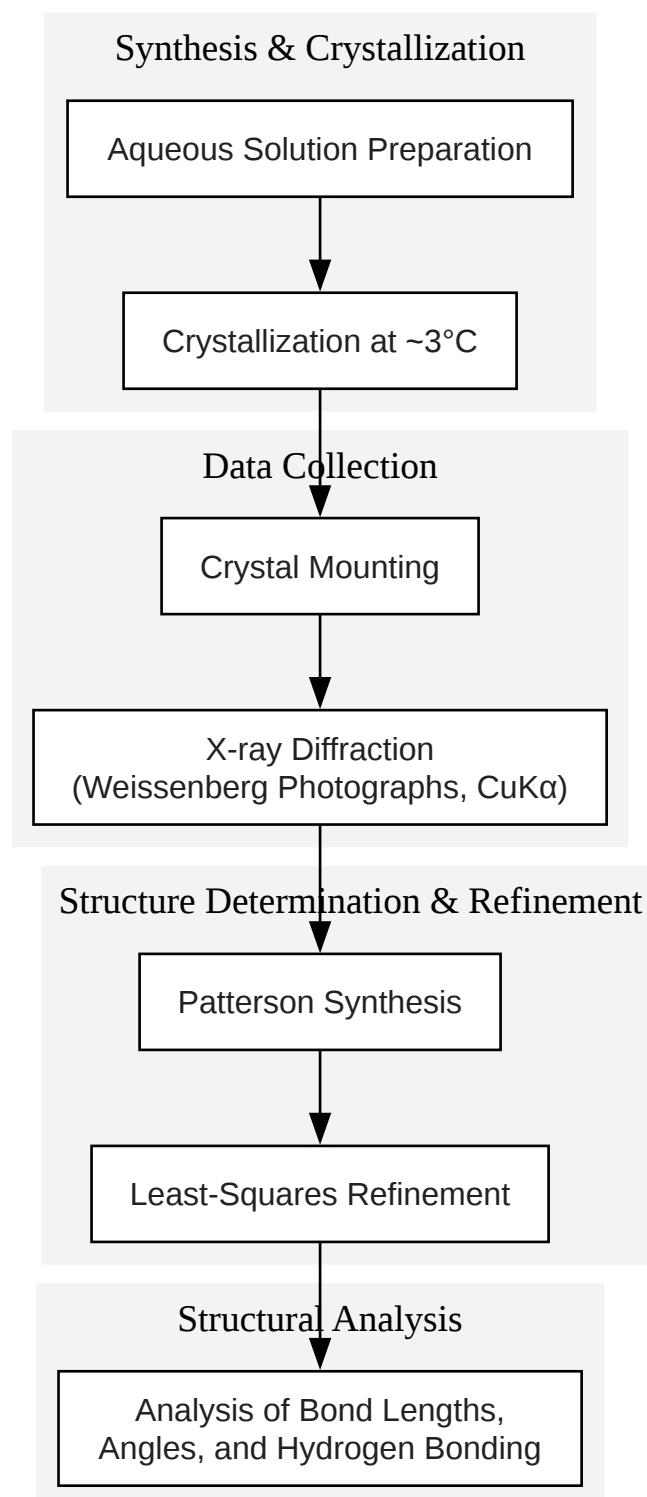
X-ray Diffraction Analysis

The determination of the crystal structure was accomplished using single-crystal X-ray diffraction.^[1] The unit cell dimensions were measured using Weissenberg photographs with CuK α radiation.^[1] The structure was solved using the Patterson synthesis method and subsequently refined by least-squares analysis.^{[1][2][4]}

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the determination of the crystal structure of **tetramethylammonium fluoride tetrahydrate**.

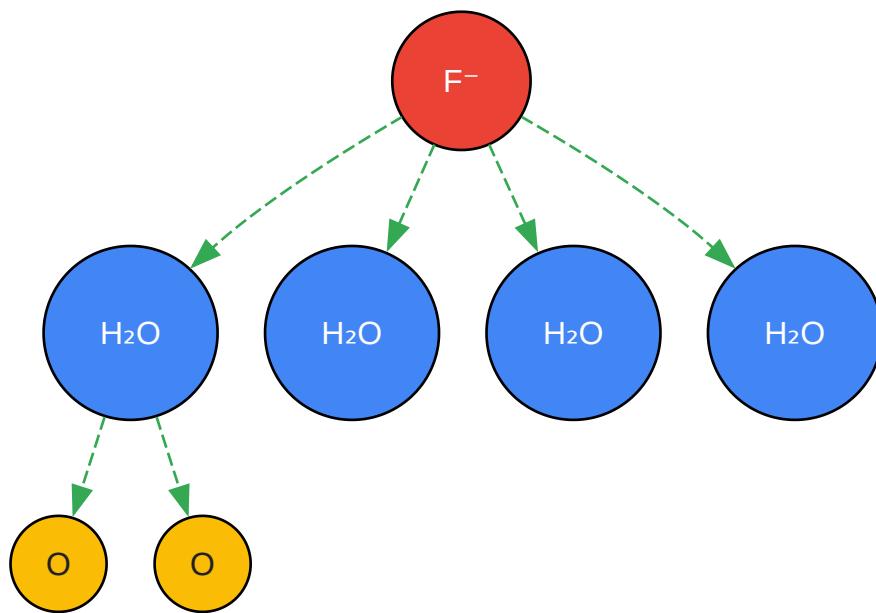


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Caption: Experimental workflow for crystal structure determination.

Hydrogen Bonding Network

The diagram below provides a simplified representation of the hydrogen bonding network within the crystal structure, highlighting the coordination of the fluoride ion and a water molecule.



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Caption: Simplified hydrogen bonding around F^- and a water molecule.

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